

1,3-Dibromopropene safety precautions and handling guidelines

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Compound of Interest

Compound Name: 1,3-Dibromopropene

Cat. No.: B8754767

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An In-depth Technical Guide to the Safety Precautions and Handling of **1,3-Dibromopropene**

This technical guide provides a comprehensive overview of the safety precautions, handling guidelines, and toxicological profile of **1,3-Dibromopropene** (CAS No: 627-15-6). The information is intended for researchers, scientists, and professionals in drug development and other fields who may handle this chemical.

Chemical and Physical Properties

1,3-Dibromopropene is a flammable liquid that requires careful handling due to its physical properties. Key quantitative data are summarized in the table below for easy reference.

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₃ H ₄ Br ₂ |
| Molecular Weight | 199.87 g/mol [1] |
| Appearance | Colorless liquid[2] |
| Boiling Point | 155 - 156 °C[2][3] |
| Density | 2 g/mL at 25 °C[2][3] |
| Flash Point | 27 °C (80.6 °F) - closed cup[1][2][3] |
| Storage Temperature | 2-8°C[3] |

Hazard Identification and Classification

1,3-Dibromopropene is classified as a hazardous substance. It is a flammable liquid and vapor.[1] It is also classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

Hazard Statements:

- H226: Flammable liquid and vapor.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Toxicological Information

Detailed toxicological data for **1,3-Dibromopropene** is limited. Most safety data sheets indicate that no data is available for acute toxicity (oral, dermal, inhalation), skin corrosion, germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[2] The primary known toxicological effect is irritation to the respiratory system.[1][2]

| Toxicological Endpoint | Result |
|-------------------------------|--|
| Acute Toxicity | No data available[2] |
| Skin Corrosion/Irritation | Causes skin irritation[1] |
| Serious Eye Damage/Irritation | Causes serious eye irritation[1] |
| Respiratory Sensitization | No data available[2] |
| Germ Cell Mutagenicity | No data available[2] |
| Carcinogenicity | No data available[2] |
| Reproductive Toxicity | No data available[2] |
| STOT - Single Exposure | May cause respiratory irritation[1][2] |
| STOT - Repeated Exposure | No data available[2] |

Handling and Storage

Proper handling and storage procedures are critical to ensure safety when working with **1,3-Dibromopropene**.

Safe Handling

- Avoid contact with skin and eyes.[\[2\]](#)[\[4\]](#)
- Avoid inhalation of vapor or mist.[\[2\]](#)[\[4\]](#)
- Handle in a well-ventilated place.[\[5\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[4\]](#)
- Use only non-sparking tools.[\[5\]](#)
- Take precautionary measures against static discharge.[\[2\]](#)[\[4\]](#)
- Wear appropriate personal protective equipment (see Section 5.0).

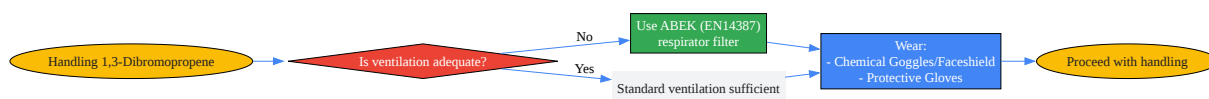
Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[5\]](#)
- Keep container tightly closed.[\[2\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[2\]](#)
- Recommended storage temperature is between 2-8°C.[\[3\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[2\]](#)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are necessary to minimize exposure.

- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Eye/Face Protection: Wear chemical safety goggles or faceshields.[1]
- Skin Protection: Wear protective gloves. The suitability and durability of a glove type depend on usage.[5]
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator. A type ABEK (EN14387) respirator filter is recommended.[1]



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Caption: Personal Protective Equipment (PPE) selection workflow.

First-Aid Measures

In case of exposure, follow these first-aid guidelines and seek medical attention.

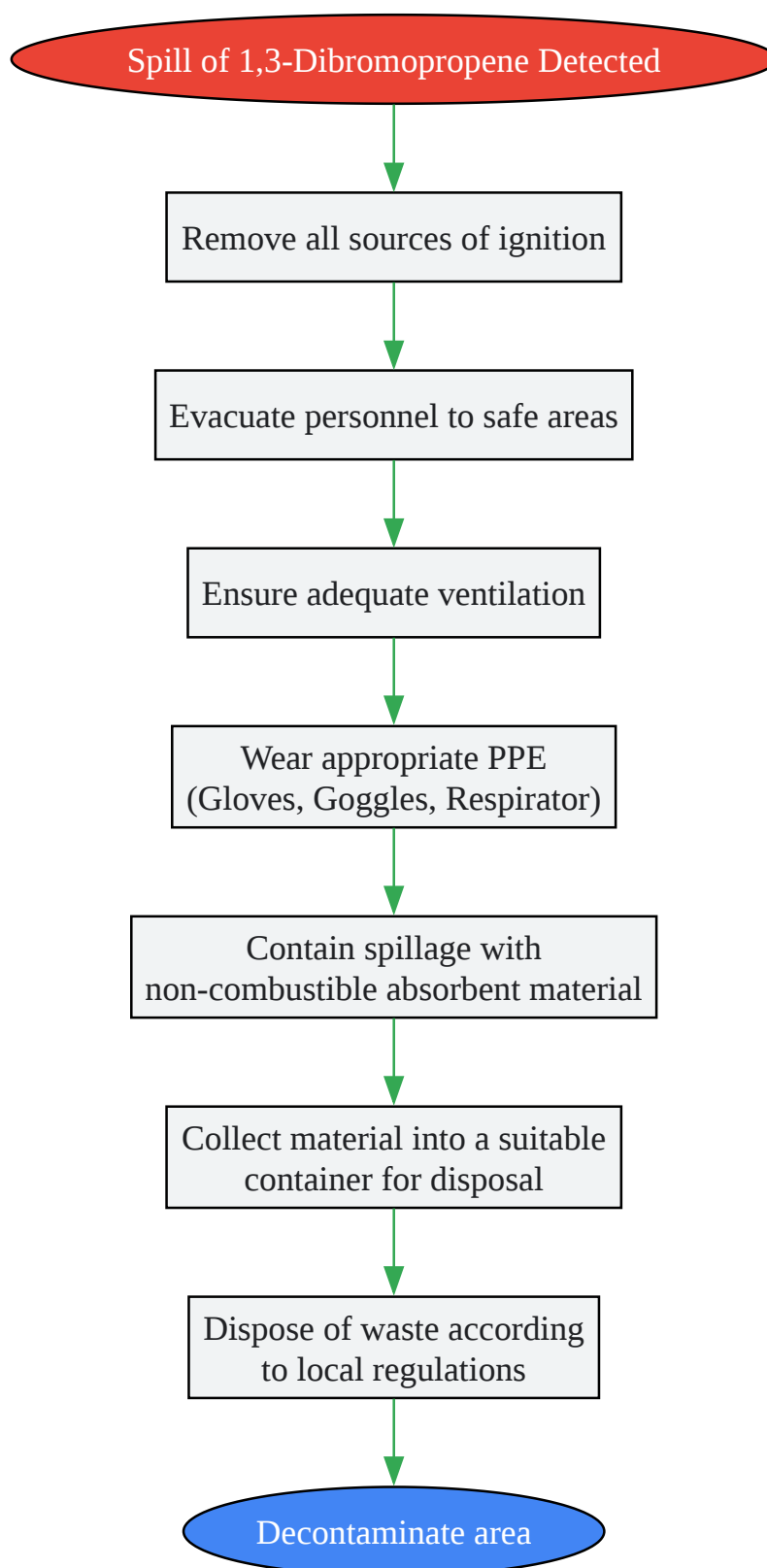
- General Advice: Consult a physician and show them the safety data sheet.[4]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[4]
- In Case of Skin Contact: Wash off with soap and plenty of water.[4]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[4]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry powder or dry sand. Do NOT use a water jet.[6]
- Special Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.[2] Vapors may form explosive concentrations and can accumulate in low areas.[2][4]
- Advice for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary. Use water spray to cool unopened containers.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.[2][4] Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Containment and Cleaning Up: Contain spillage, and then collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.[6]



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Caption: Emergency procedure for accidental release.

Experimental Protocols

While specific experimental reports for **1,3-Dibromopropene** are not readily available in the public domain, the following sections describe the standard methodologies that would be employed to determine key safety data.

Flash Point Determination (Closed-Cup Method)

The flash point of 27°C for **1,3-Dibromopropene** was determined using a closed-cup method. Standard protocols such as ASTM D93 (Pensky-Martens Closed-Cup) or ASTM D56 (Tag Closed-Cup) are typically used.

Methodology (Based on ASTM D93):

- **Apparatus:** A Pensky-Martens Closed-Cup Tester is used, consisting of a test cup, lid, shutter, ignition source, and stirring mechanism.
- **Sample Preparation:** A specific volume of the sample (e.g., 75 mL) is placed into the test cup.^[7]
- **Heating:** The sample is heated at a slow, constant, and specified rate (e.g., 5°C to 6°C per minute).^[8] The sample is stirred to ensure temperature uniformity.^[7]
- **Ignition Test:** At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid for a specified duration.
- **Observation:** The flash point is the lowest temperature, corrected for barometric pressure, at which the application of the ignition source causes the vapors of the sample to ignite with a brief flash.^[9]

Skin Irritation Testing

The classification "Causes skin irritation" is typically determined using in vivo (animal) or in vitro methods following internationally recognized guidelines.

Methodology (Based on OECD Test Guideline 439: In Vitro Skin Irritation):

- **Test System:** The assay utilizes a reconstructed human epidermis (RhE) model, which is an organotypic in vitro model of human epidermis.[\[10\]](#)[\[11\]](#)
- **Procedure:** A small amount of the test chemical is applied topically to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissue is exposed to the chemical for a defined period (e.g., one hour), after which it is rinsed and incubated.[\[12\]](#)
- **Viability Assessment:** Cell viability is measured using a quantitative method, most commonly the MTT assay. In this assay, the vital dye MTT is converted by mitochondrial enzymes of viable cells into a blue formazan salt, which is then extracted and measured spectrophotometrically.[\[10\]](#)[\[12\]](#)
- **Endpoint:** A chemical is classified as an irritant (UN GHS Category 2) if the mean tissue viability is reduced to 50% or less of the negative control.[\[10\]](#)

Eye Irritation Testing

The classification "Causes serious eye irritation" is determined through standardized tests.

Methodology (Based on OECD Test Guideline 405: Acute Eye Irritation/Corrosion):

- **Test System:** The traditional method uses albino rabbits.
- **Procedure:** A single, measured dose (e.g., 0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for ocular reactions at specific intervals (e.g., 1, 24, 48, and 72 hours after instillation). The degree of corneal opacity, iritis, and conjunctival redness and swelling (chemosis) are scored.
- **Endpoint:** The scores are used to calculate an overall irritation potential. The persistence and reversibility of the observed effects are key factors in the final classification.

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